

Understanding the Compound: A Structural and Reactivity Perspective

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Compound of Interest

Compound Name: 5,5-Difluoropiperidine-2,4-dione

CAS No.: 1258638-28-6

Cat. No.: B2482491

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5,5-Difluoropiperidine-2,4-dione belongs to the class of fluorinated heterocyclic compounds, which are of significant interest in medicinal chemistry.[1] The introduction of fluorine atoms can profoundly alter the physicochemical and biological properties of a molecule, including its metabolic stability and binding affinity.[2][3] However, the presence of the gem-difluoro group at the 5-position and the dione functionality at the 2 and 4-positions of the piperidine ring also introduces specific chemical considerations that are critical for safe handling.

The piperidine ring is a common scaffold in many pharmaceuticals.[4] The difluorinated carbon may exhibit altered reactivity compared to its non-fluorinated counterpart. While the carbon-fluorine bond is generally strong, the overall stability of the molecule can be influenced by neighboring functional groups.[2][3] The dione functionality introduces acidic protons and potential sites for nucleophilic attack.

Hazard Identification and Classification

Based on the analysis of related compounds, **5,5-Difluoropiperidine-2,4-dione** should be treated as a hazardous substance. The primary anticipated hazards are:

- **Skin and Eye Irritation/Corrosion:** Many piperidine derivatives are known to be corrosive to the skin and eyes.[5][6][7] The presence of the dione group could exacerbate this. It is prudent to assume this compound causes skin irritation and serious eye irritation.[8][9][10]

- Respiratory Tract Irritation: Inhalation of dust or aerosols may cause respiratory irritation.[9][10]
- Toxicity: Piperidine and some of its derivatives are toxic if inhaled, ingested, or absorbed through the skin.[5][7][11] While the exact toxicity of this specific compound is unknown, a precautionary approach is essential.
- Thermal Decomposition Hazards: During a fire, irritating and highly toxic gases may be generated, including carbon oxides, nitrogen oxides, and hydrogen fluoride.[12][13][14]

Table 1: Anticipated GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	Causes skin irritation.[8][9]
Serious Eye Damage/Eye Irritation	2A	Causes serious eye irritation. [8][13][15]
Specific target organ toxicity — Single exposure	3	May cause respiratory irritation.[9][10]

Exposure Controls and Personal Protection

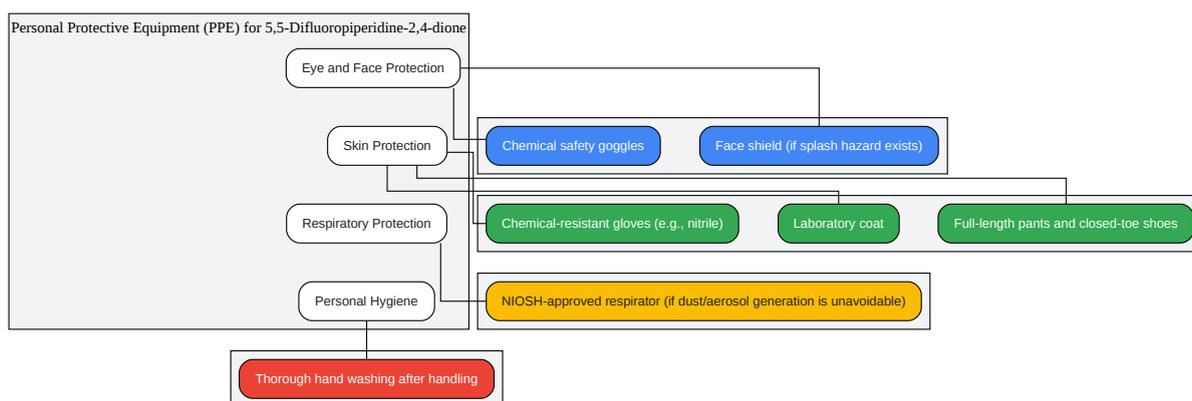
A multi-layered approach to exposure control is crucial when handling **5,5-Difluoropiperidine-2,4-dione**.

Engineering Controls

- Ventilation: All handling of this compound should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[12][16]
- Eyewash Stations and Safety Showers: Easily accessible and regularly tested eyewash stations and safety showers are mandatory in any laboratory where this compound is handled.[17]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the final and critical barrier between the researcher and potential exposure.



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Caption: Hierarchy of Personal Protective Equipment.

- Eye and Face Protection: Wear chemical safety goggles that conform to recognized standards.[10] A face shield may be necessary if there is a significant splash hazard.
- Skin Protection: Wear a laboratory coat, long pants, and closed-toe shoes.[12] Use chemical-resistant gloves (e.g., nitrile rubber) and inspect them for any signs of degradation before use.[15]

- Respiratory Protection: If there is a risk of generating dust or aerosols that cannot be controlled by local exhaust ventilation, a NIOSH-approved respirator should be worn.[16]
- Hygiene Measures: Wash hands thoroughly with soap and water after handling the compound and before eating, drinking, or smoking.[12][17]

Safe Handling and Storage

Handling

- Avoid all personal contact with the substance.[12]
- Do not breathe dust or aerosols.[18]
- Use only in a chemical fume hood.[12]
- Prevent the formation of dust and aerosols.
- Take precautionary measures against static discharge.[16]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[8][16]
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[13][19]
- It is recommended to store this compound under an inert atmosphere, especially if it is found to be air-sensitive.[9]

Emergency Procedures

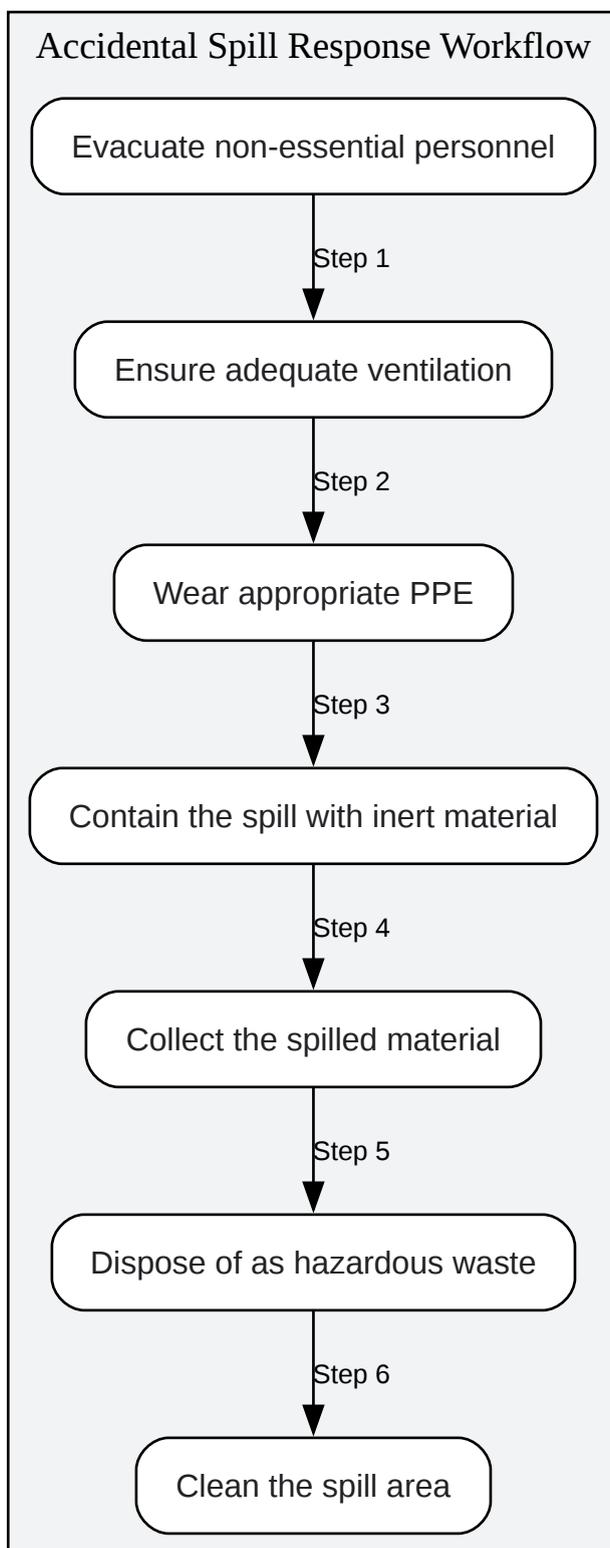
Prompt and appropriate action is critical in the event of an emergency.

First-Aid Measures

- Inhalation: If inhaled, immediately move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[9]

- **Skin Contact:** In case of skin contact, immediately flush the affected area with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[12\]](#)
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[12\]](#)
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[12\]](#)

Accidental Release Measures



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Caption: Workflow for responding to an accidental spill.

- Personal Precautions: Evacuate unnecessary personnel from the area. Wear appropriate personal protective equipment (PPE) as outlined in Section 3.2. Ensure adequate ventilation. [12]
- Environmental Precautions: Prevent the spilled material from entering drains, sewers, or waterways. [12][16]
- Methods for Cleaning Up: For a solid spill, carefully sweep or vacuum up the material and place it into a suitable, labeled container for disposal. Avoid generating dust. [12] For a liquid spill, absorb with an inert material (e.g., sand, earth, vermiculite) and place in a sealed container for disposal. [16]

Physical and Chemical Properties

While specific data for **5,5-Difluoropiperidine-2,4-dione** is not available, the following table provides expected properties based on related structures.

Table 2: Anticipated Physical and Chemical Properties

Property	Anticipated Value/Observation
Appearance	White to off-white solid
Odor	No data available
Solubility	Likely soluble in organic solvents
Stability	Stable under recommended storage conditions. [15]
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases. [13][19]
Hazardous Decomposition Products	Carbon oxides, nitrogen oxides, hydrogen fluoride. [12][13][14]

Toxicological Information

No specific toxicological data is available for **5,5-Difluoropiperidine-2,4-dione**. However, based on the known hazards of similar compounds, it should be handled as a substance with the potential for acute toxicity, skin and eye irritation, and respiratory tract irritation.[9][20] Long-term exposure to some heterocyclic compounds has been associated with more severe health effects, reinforcing the need for stringent exposure controls.[21][22] The cleavage of the C-F bond, although generally requiring specific conditions, can lead to the release of fluoride ions, which have their own toxicological profile.[2][3]

Disposal Considerations

All waste containing **5,5-Difluoropiperidine-2,4-dione** must be handled as hazardous waste. [9] Dispose of the material and its container in accordance with all applicable federal, state, and local regulations. Do not allow the material to enter the environment.

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